

## GSK854 solubility in DMSO and other solvents

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Compound of Interest		
Compound Name:	GSK854	
Cat. No.:	B607866	Get Quote

## **Application Notes and Protocols for GSK854**

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **GSK854**, a potent and selective inhibitor of Troponin I-Interacting Kinase (TNNI3K), and protocols for its use in research settings. **GSK854** is a valuable tool for investigating the role of TNNI3K in cardiac physiology and pathology.[1][2][3][4]

**Physicochemical Properties** 

Property	Value	Reference
Molecular Formula	C18H19CIN6O4S2	[2]
Molecular Weight	482.96 g/mol	[2]
CAS Number	1316059-00-3	[1]
Appearance	Off-white to light yellow solid powder	[1]

## **Solubility Data**

The solubility of **GSK854** has been determined in Dimethyl Sulfoxide (DMSO) and various cosolvent formulations suitable for in vitro and in vivo studies.



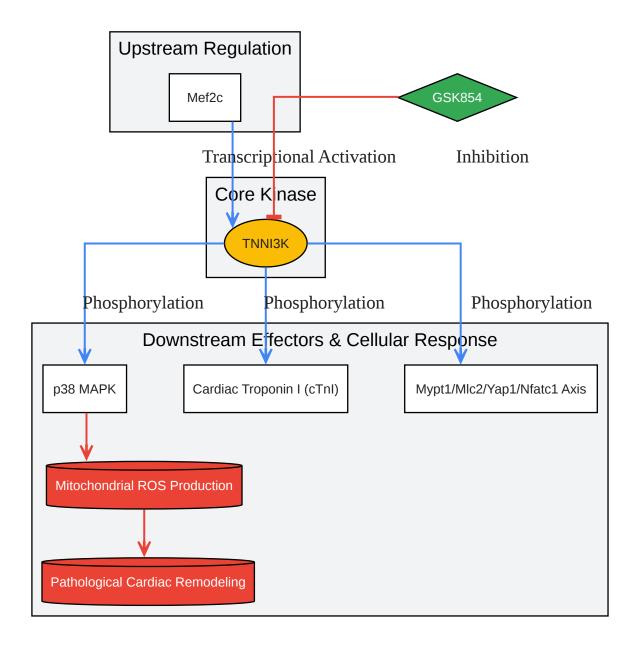
Solvent/Formulation	Solubility	Notes
DMSO	~250 mg/mL (~517.64 mM)	Ultrasonic treatment may be required to achieve complete dissolution.[1] It is recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic. [1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (≥ 4.31 mM)	The saturation point is not specified.[1][5]
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (≥ 4.31 mM)	The saturation point is not specified.[1][5]

Note on Other Solvents: Publicly available data on the quantitative solubility of **GSK854** in other common laboratory solvents such as ethanol, methanol, and acetonitrile is limited. Researchers are advised to experimentally determine the solubility in their solvent of choice if required.

### **Signaling Pathway of TNNI3K**

**GSK854** is a potent inhibitor of TNNI3K, a cardiac-specific kinase.[1][2][3] TNNI3K is implicated in cardiac stress responses and plays a role in pathological cardiac remodeling.[6] The diagram below illustrates the known signaling pathway of TNNI3K.





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Caption: TNNI3K Signaling Pathway and Inhibition by GSK854.

## **Experimental Protocols**

# Protocol 1: Determination of GSK854 Solubility (Shake-Flask Method)

This protocol describes a general method to determine the equilibrium solubility of **GSK854** in a solvent of choice.



#### Materials:

- GSK854 solid powder
- Solvent of interest (e.g., DMSO, ethanol, PBS)
- Glass vials with screw caps
- · Orbital shaker or vortex mixer
- Centrifuge
- Syringe filters (0.22 μm, chemically resistant)
- High-Performance Liquid Chromatography (HPLC) system
- Analytical balance
- Volumetric flasks

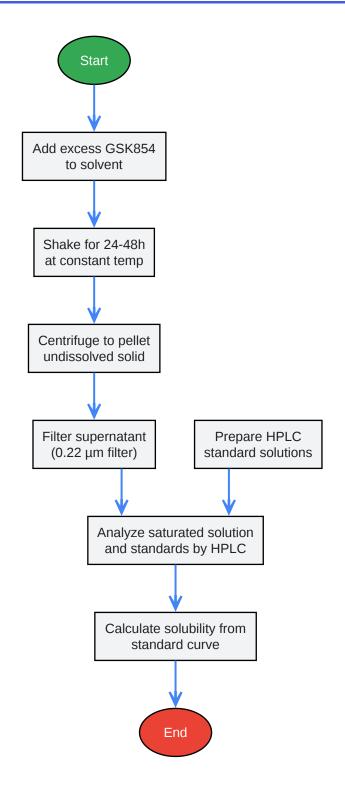
#### Procedure:

- · Preparation of a Saturated Solution:
  - Add an excess amount of GSK854 powder to a glass vial containing a known volume of the solvent. The excess solid should be clearly visible.
  - Seal the vial tightly and place it on an orbital shaker at a constant temperature (e.g., 25 °C).
  - Shake the mixture for 24-48 hours to ensure equilibrium is reached.
- Separation of Undissolved Solid:
  - After incubation, centrifuge the vial at high speed (e.g., 10,000 x g) for 15 minutes to pellet the undissolved solid.
  - Carefully collect the supernatant using a pipette, ensuring no solid particles are disturbed.



- $\circ$  Filter the supernatant through a 0.22  $\mu m$  syringe filter into a clean vial. This will be the saturated solution.
- Quantification by HPLC:
  - Prepare a series of standard solutions of GSK854 of known concentrations in the same solvent.
  - Generate a standard curve by injecting the standard solutions into the HPLC system and recording the peak areas.
  - Dilute the saturated GSK854 solution with the solvent to a concentration that falls within the range of the standard curve.
  - Inject the diluted sample into the HPLC system and determine its concentration from the standard curve.
- Calculation of Solubility:
  - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
  - Express the solubility in mg/mL or mM.





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Caption: Workflow for Solubility Determination by Shake-Flask Method.



## Protocol 2: Preparation of GSK854 Stock Solution (10 mM in DMSO)

#### Materials:

- GSK854 (MW: 482.96 g/mol )
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

#### Procedure:

- Weigh out 4.83 mg of **GSK854** powder and transfer it to a sterile vial.
- Add 1 mL of anhydrous DMSO to the vial.
- Vortex the solution thoroughly until the solid is completely dissolved. If necessary, sonicate the vial for a few minutes to aid dissolution.[1]
- Store the stock solution at -20°C or -80°C for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.

## Protocol 3: Preparation of GSK854 Formulation for In Vivo Studies (e.g., 2.08 mg/mL)

This protocol is adapted from formulations used in preclinical studies.[1][5]

Formulation A: With PEG300 and Tween-80

#### Materials:

GSK854 stock solution in DMSO (e.g., 20.8 mg/mL)



- PEG300
- Tween-80
- Saline (0.9% NaCl in sterile water)

Procedure (for 1 mL final volume):

- To 400  $\mu$ L of PEG300, add 100  $\mu$ L of a 20.8 mg/mL **GSK854** stock solution in DMSO.
- Mix thoroughly by vortexing until a clear solution is obtained.
- Add 50 μL of Tween-80 and mix again until the solution is homogeneous.
- Add 450 μL of saline to bring the final volume to 1 mL.
- Mix the final solution gently but thoroughly. The final concentration of GSK854 will be 2.08 mg/mL.

Formulation B: With Corn Oil

Materials:

- GSK854 stock solution in DMSO (e.g., 20.8 mg/mL)
- Corn oil

Procedure (for 1 mL final volume):

- To 900 μL of corn oil, add 100 μL of a 20.8 mg/mL GSK854 stock solution in DMSO.
- Mix thoroughly by vortexing until a uniform suspension or solution is achieved.

Disclaimer: These protocols are intended for research use only. Researchers should optimize these protocols for their specific experimental needs and animal models. Always adhere to institutional guidelines for animal handling and compound administration.



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- To cite this document: BenchChem. [GSK854 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607866#gsk854-solubility-in-dmso-and-other-solvents]

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